

Comparative Guide: Synthesis & Spectral Validation of Butyl 2-chloropropanoate

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Compound of Interest

Compound Name: *Butyl 2-chloropropanoate*

CAS No.: 54819-86-2

Cat. No.: B1266183

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Executive Summary

Target Molecule: **Butyl 2-chloropropanoate** (CAS: 54819-86-2) Primary Application: Chiral intermediate for herbicide synthesis (e.g., phenoxypropionates) and pharmaceutical precursors.^[1] Validation Standard: >98% Purity via ¹H NMR and GC-MS.

This guide objectively compares the two dominant synthesis routes—Acid-Catalyzed Fischer Esterification versus Acyl Chloride Nucleophilic Substitution. While the Acyl Chloride route offers faster kinetics, this guide validates the Fischer Esterification as the superior protocol for routine laboratory and industrial scalability due to its atom economy and safety profile, provided that specific "self-validating" spectral checkpoints are strictly followed.^[1]

Part 1: Synthesis Pathways & Comparative Efficiency

Method A: Acid-Catalyzed Fischer Esterification (Recommended)^[1]

- Mechanism: Equilibrium-driven protonation of the carbonyl oxygen, followed by nucleophilic attack by

-butanol.[\[1\]](#)

- Key Constraint: Reversibility. Water removal (Dean-Stark or molecular sieves) is non-negotiable to drive yield.[\[1\]](#)
- Green Metrics: High atom economy; avoids hazardous thionyl chloride/SO₂ generation.

Method B: Acyl Chloride Substitution

- Mechanism: Irreversible nucleophilic attack of
-butanol on 2-chloropropanoyl chloride.
- Key Constraint: Requires anhydrous conditions and management of HCl gas evolution.
- Performance: Higher initial reaction rate but requires expensive, moisture-sensitive precursors.[\[1\]](#)

Comparative Performance Matrix

Feature	Method A: Fischer Esterification	Method B: Acyl Chloride Route
Reagents	2-chloropropanoic acid + Butanol + H ₂ SO ₄	2-chloropropanoyl chloride + Butanol
Reaction Type	Equilibrium (Reversible)	Irreversible
Atom Economy	High (Water is only byproduct)	Lower (HCl gas byproduct)
Yield (Optimized)	85-92% (with water removal)	95-98%
Safety Profile	Moderate (Corrosive acid)	High Risk (Toxic fumes, violent reaction)
Cost Efficiency	High (Cheap reagents)	Low (Acyl chlorides are costly)

Part 2: Experimental Protocol (Self-Validating System)

Selected Protocol: Modified Fischer Esterification with Azeotropic Distillation.

Reagents & Stoichiometry[1]

- 2-Chloropropanoic acid (1.0 eq): The limiting reagent.[1]
- -Butanol (3.0 eq): Excess acts as both reactant and solvent to push equilibrium (Le Chatelier's principle).[1]
- Sulfuric Acid (0.05 eq): Catalyst.
- Toluene (Solvent): Forms azeotrope with water/butanol for Dean-Stark removal.

Step-by-Step Workflow

- Setup: Equip a 250mL RBF with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add 2-chloropropanoic acid (10.85 g, 100 mmol),
-butanol (22.2 g, 300 mmol), and toluene (50 mL).
- Catalysis: Slowly add concentrated H₂SO₄ (0.5 mL) with stirring.
- Reflux: Heat to reflux (~115°C bath). Monitor water collection in the trap.
 - Checkpoint 1: Reaction is complete when water volume stabilizes (theoretical: ~1.8 mL).
- Workup (Critical for Purity):
 - Cool to RT. Wash organic layer with saturated NaHCO₃ (2 x 30 mL).[1]
 - Why? This removes unreacted acid. Failure here results in a broad singlet >10 ppm in NMR.
 - Wash with brine, dry over MgSO₄, and concentrate in vacuo.[1]

- Purification: Vacuum distillation (bp ~70-75°C @ 10 mmHg).

Part 3: Spectral Validation & Comparative Analysis

This section defines the "Self-Validating" criteria. You must confirm structure AND absence of specific impurities.

¹H NMR Analysis (400 MHz, CDCl₃)

The chirality at C2 creates a distinct spectral signature.[\[1\]](#)

Assignment	Shift (ppm)	Multiplicity	Integration	Structural Proof
H-2 (Chiral Center)	4.42 - 4.48	Quartet (Hz)	1H	Confirms alpha-chloro substitution. [1]
OCH ₂ (Ester)	4.15 - 4.22	Triplet (Hz)	2H	Confirms ester formation. [1]
H-3 (Methyl)	1.70 - 1.75	Doublet (Hz)	3H	Coupled to H-2. [1]
Butyl Chain (Internal)	1.58 - 1.68	Multiplet	2H	Characteristic butyl chain.
Butyl Chain (Internal)	1.35 - 1.45	Multiplet	2H	Characteristic butyl chain.
Terminal Methyl	0.92 - 0.96	Triplet	3H	End of butyl chain.

Impurity Flags (The "No-Go" Signals):

- Unreacted Butanol: Look for a triplet at 3.6 ppm (CH₂-OH). If present >2%, re-distill.[\[1\]](#)

- Unreacted Acid: Look for a broad singlet >10.0 ppm (COOH). If present, repeat bicarbonate wash.[1]

FTIR Validation[1]

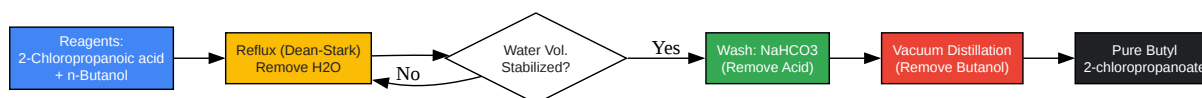
- Target Peak: Strong C=O stretch at 1745 cm^{-1} (Ester).
- Target Peak: C-Cl stretch at $600\text{-}800\text{ cm}^{-1}$.
- Validation Check: Absence of broad O-H stretch ($3200\text{-}3600\text{ cm}^{-1}$). Presence indicates wet product or unreacted alcohol.

GC-MS Validation (Electron Ionization)

- Molecular Ion: Small/weak peaks at m/z 164 (Cl) and 166 (Cl) in a 3:1 ratio.[1]
- Base Peak: Often m/z 57 (butyl cation) or m/z 87 (loss of Cl and butyl).[1]
- Fragmentation Pattern: Loss of alkoxy group () confirms ester linkage.[1]

Part 4: Visualization of Workflows

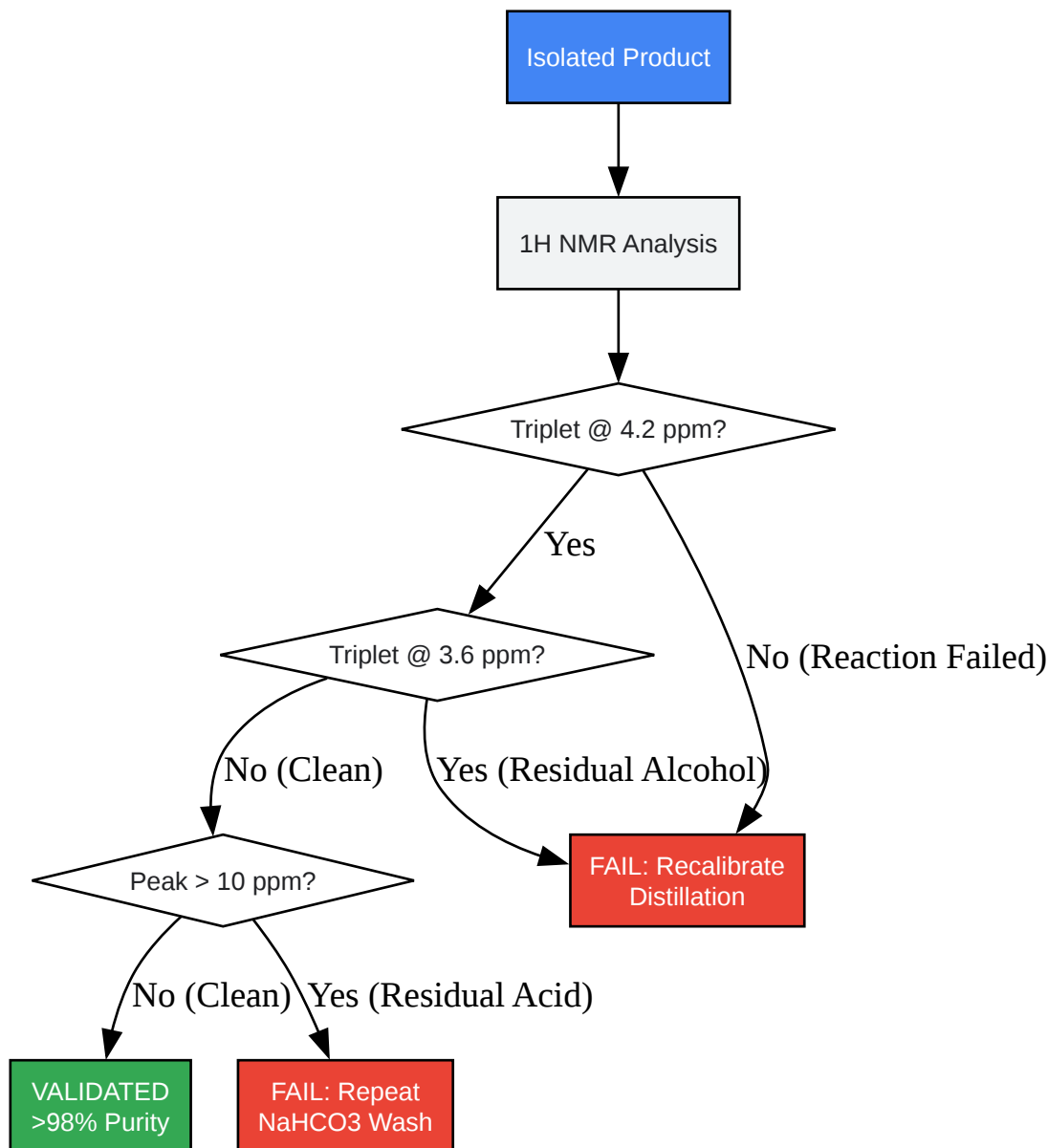
Synthesis Logic Flow



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Caption: Figure 1: Optimized Fischer Esterification workflow with critical checkpoints for water removal and acid neutralization.

Spectral Decision Tree



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Caption: Figure 2: NMR-based decision matrix for validating product purity and identifying specific failure modes.

References

- National Institute of Standards and Technology (NIST). **Butyl 2-chloropropanoate** Mass Spectrum & Retention Indices. NIST Chemistry WebBook, SRD 69.[1][2] [[Link](#)][1]

- PubChem.**Butyl 2-chloropropanoate** Compound Summary (CID 123534).[1] National Center for Biotechnology Information. [[Link](#)]
- Master Organic Chemistry.Fischer Esterification: Mechanism and Optimization.[[Link](#)]

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Sources

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- 2. 2-Chloropropanoic acid butyl ester [webbook.nist.gov]
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